

Personal protective equipment for handling 3-Methyl-2-hexanone

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Compound of Interest

Compound Name: 3-Methyl-2-hexanone

Cat. No.: B1360152

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Essential Safety and Handling Guide for 3-Methyl-2-hexanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Methyl-2-hexanone** in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Physicochemical and Safety Data

A summary of key quantitative data for **3-Methyl-2-hexanone** is presented below. This information is crucial for risk assessment and the implementation of appropriate safety measures.

Property	Value
Molecular Formula	C ₇ H ₁₄ O
Molar Mass	114.19 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	145 °C[1][2]
Melting Point	-46.2 °C (estimate)[3][4]
Flash Point	38 °C[1][2][3]
Density	0.82 g/mL[1][3]
Vapor Pressure	5.32 mmHg at 25°C[4]
Solubility in Water	4057 mg/L at 25 °C (estimated)[5]
GHS Hazard Statements	H226: Flammable liquid and vapor[1][6] H315: Causes skin irritation[6] H319: Causes serious eye irritation[6] H335: May cause respiratory irritation[6]

Occupational Exposure Limits (OELs) for **3-Methyl-2-hexanone** are not readily available. As a prudent measure, it is recommended to adhere to the exposure limits for a structurally similar compound, 2-Hexanone (Methyl n-butyl ketone):

- OSHA PEL-TWA: 1 ppm (4 mg/m³)
- NIOSH REL-TWA: 1 ppm (4 mg/m³)
- ACGIH TLV-TWA: 5 ppm (skin)[7]

Operational and Disposal Plans

The following sections provide step-by-step guidance for the safe handling and disposal of **3-Methyl-2-hexanone**.

Engineering Controls

Proper engineering controls are the first line of defense in minimizing exposure to **3-Methyl-2-hexanone**.

- **Ventilation:** All work with **3-Methyl-2-hexanone** should be conducted in a well-ventilated area. For procedures that may generate vapors, a certified chemical fume hood is mandatory.
- **Ignition Sources:** As a flammable liquid, all potential ignition sources must be eliminated from the work area. This includes open flames, spark-producing equipment, and hot surfaces. Use only explosion-proof electrical equipment.
- **Storage:** Store **3-Methyl-2-hexanone** in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.^[8] Storage should be in a designated flammable liquids cabinet. Keep containers tightly closed when not in use.

Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to prevent personal exposure.

- **Eye and Face Protection:** Chemical splash goggles are required. In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Skin Protection:**
 - **Gloves:** Due to the nature of ketones, standard nitrile gloves may offer limited protection. It is recommended to use butyl rubber or Viton gloves for extended contact. If only incidental contact is anticipated, double-gloving with nitrile gloves may be acceptable, but gloves should be changed immediately upon contamination.
 - **Lab Coat:** A flame-resistant lab coat is required.
 - **Clothing:** Wear long pants and closed-toe shoes to ensure no skin is exposed.
- **Respiratory Protection:** If work must be performed outside of a fume hood and there is a risk of inhaling vapors, a NIOSH-approved respirator with organic vapor cartridges is necessary.

Handling Procedures

- **Grounding and Bonding:** To prevent static discharge, which can ignite flammable vapors, use proper grounding and bonding techniques when transferring **3-Methyl-2-hexanone** between metal containers.
- **Spill Response:**
 - **Minor Spills:** In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand). Place the contaminated absorbent into a sealed, labeled container for hazardous waste disposal.
 - **Major Spills:** For large spills, evacuate the area and contact the appropriate emergency response team.

Disposal Plan

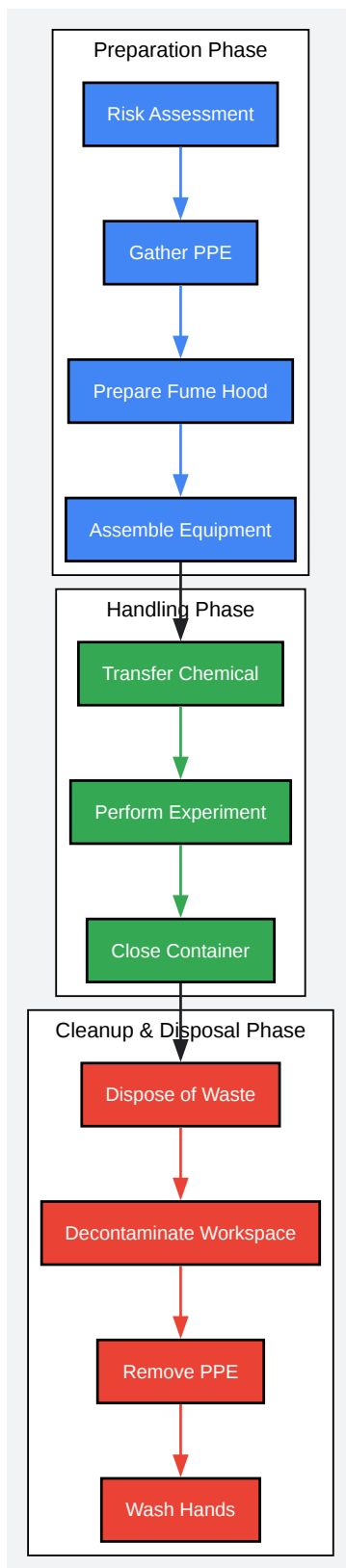
Improper disposal of **3-Methyl-2-hexanone** is a significant environmental and safety hazard.

- **Waste Collection:**
 - Collect all waste containing **3-Methyl-2-hexanone** in a dedicated, properly labeled hazardous waste container.
 - Do not mix with other waste streams, particularly incompatible chemicals.
 - Since **3-Methyl-2-hexanone** is a non-halogenated organic solvent, it should be segregated from halogenated solvent waste.
- **Disposal Method:**
 - Never pour **3-Methyl-2-hexanone** down the drain.
 - Disposal must be handled by a licensed hazardous waste disposal company. The primary methods of disposal are typically incineration or solvent recycling.

Experimental Workflow and Safety Logic

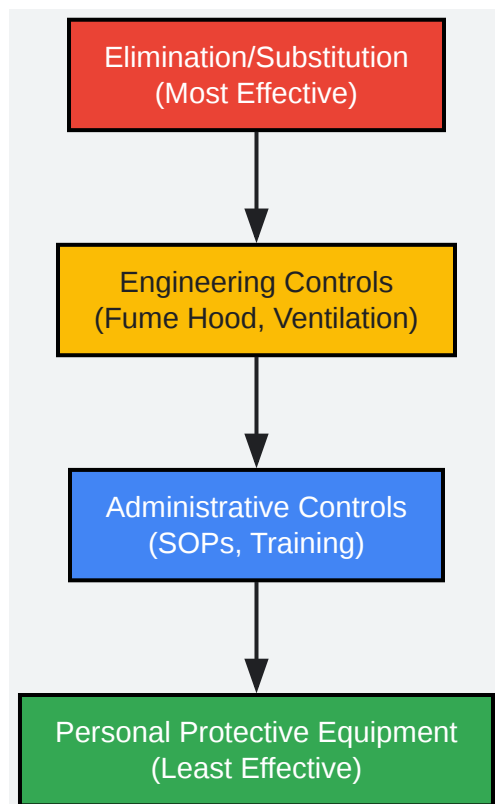
To visualize the procedural steps for safely handling **3-Methyl-2-hexanone**, the following workflow diagram is provided. Additionally, a logical relationship diagram outlines the hierarchy

of safety controls.



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Caption: Experimental workflow for handling **3-Methyl-2-hexanone**.



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Caption: Hierarchy of safety controls for chemical handling.

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